

# Primary Mechanism of Action: Inhibition of Bacterial RNA Synthesis

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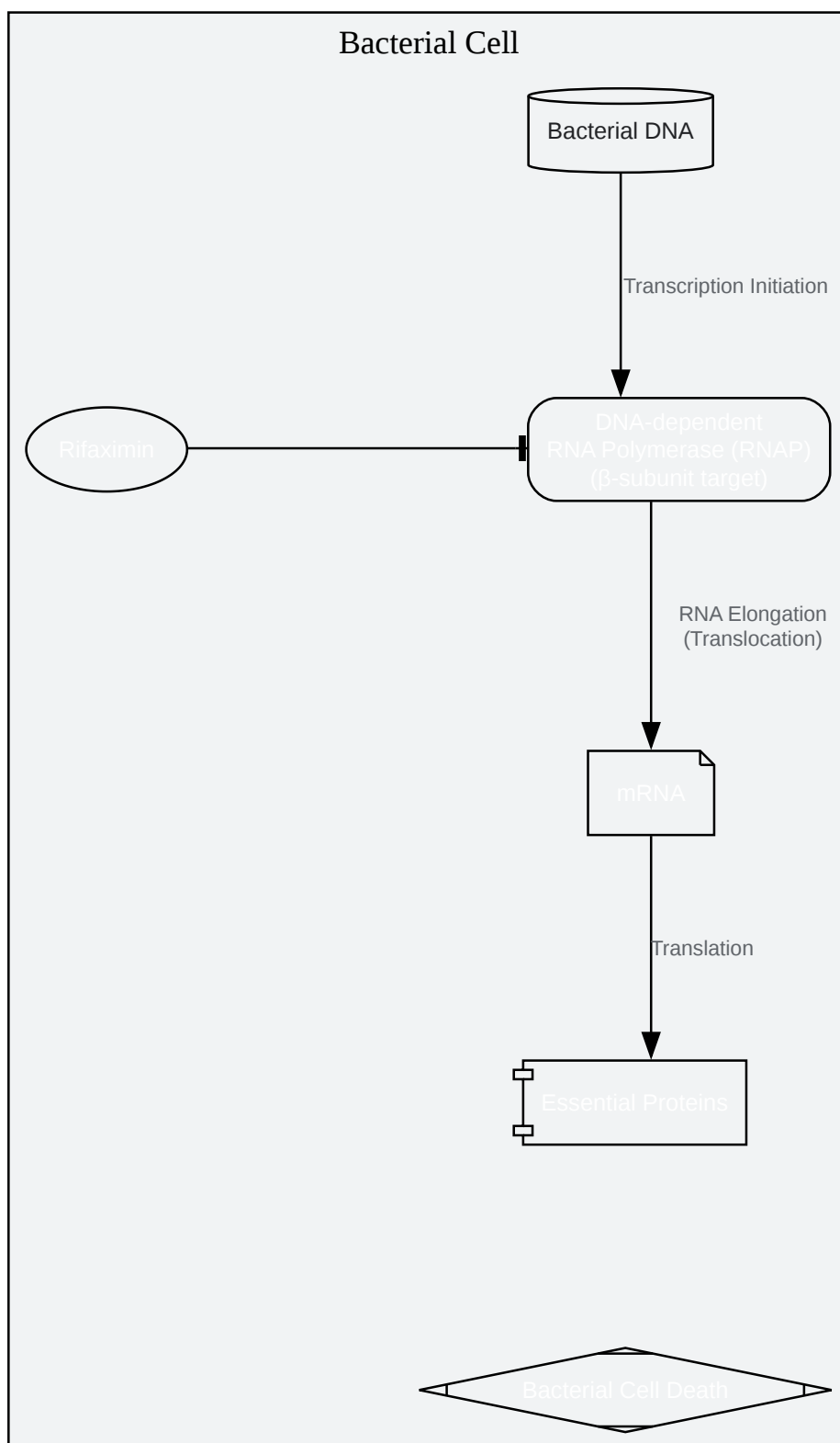
## Compound of Interest

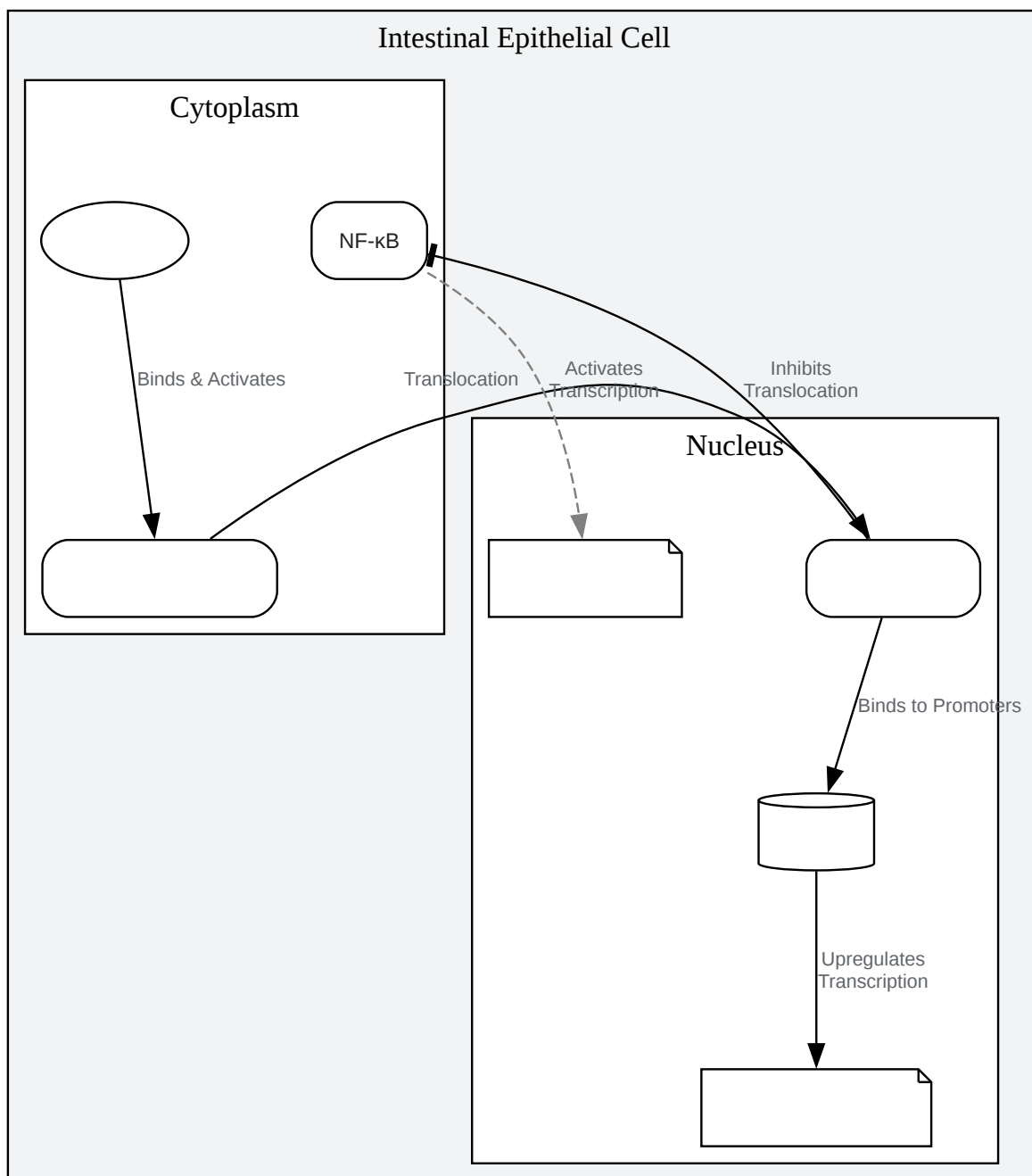
Compound Name: Rifaximin-d6

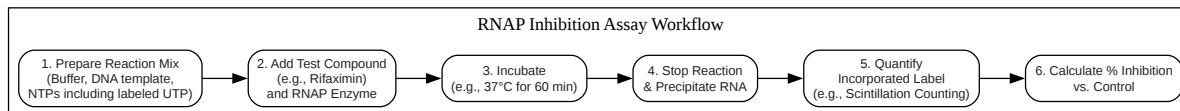
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Rifaximin's primary bactericidal effect stems from its ability to inhibit bacterial transcription.<sup>[1]</sup> It specifically targets the  $\beta$ -subunit of the bacterial DNA-dependent RNA polymerase (rpoB), an enzyme crucial for the synthesis of all types of RNA in bacteria.<sup>[2][3][4][5]</sup> By binding to this subunit, Rifaximin creates a steric block that prevents the translocation of the growing RNA strand, effectively halting the transcription process after the formation of the first phosphodiester bond. This leads to the cessation of protein synthesis and ultimately, bacterial cell death.







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## References

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